

Yttrium (III) Bromide: A Technical Overview of its Physicochemical Properties

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Compound of Interest

Compound Name: Yttrium bromide

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This technical guide provides a concise overview of the fundamental physicochemical properties of Yttrium (III) Bromide (YBr_3), a compound of interest in various research and development applications. This document focuses on its melting and boiling points, presenting the available data in a structured format.

Core Physical Properties

Yttrium (III) bromide is a white, crystalline solid at standard conditions.^{[1][2][3]} It is an inorganic compound with the chemical formula YBr_3 .^{[2][4][5]} The material is known to be hygroscopic, meaning it readily absorbs moisture from the atmosphere.^{[4][6]}

Melting and Boiling Points

The transition of Yttrium (III) Bromide between its solid, liquid, and gaseous states is characterized by its melting and boiling points. These values are critical for determining the appropriate conditions for its use in synthesis, material science, and other experimental setups.

The reported melting point of Yttrium (III) Bromide is consistently documented at approximately 904°C.^{[1][2][3][4][7][8]} There is some minor variation in the literature, with at least one source citing a melting point of 905°C.^[9]

There is less consensus in the scientific literature regarding the boiling point of Yttrium (III) Bromide. One source indicates a boiling point of 1324°C.^[9] However, other chemical data

repositories state that the boiling point is not available or not determined.[1][3][7] One source provides a significantly higher and likely anomalous value of 6000°C at 760 mmHg, which should be treated with caution.[8] For the purposes of this guide, the value of 1324°C is presented as the most plausible, albeit not universally confirmed, boiling point.

The quantitative data for these phase transitions are summarized in the table below.

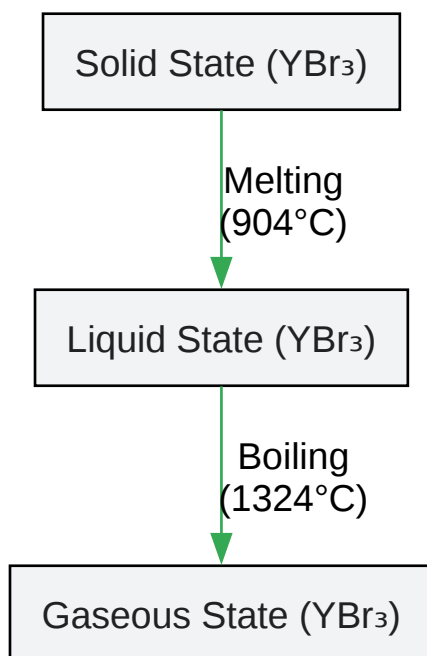
Property	Value (°C)	Value (K)	Value (°F)	Citations
Melting Point	904	1177	1659	[1][2][3][4][7]
Melting Point	905	1178	1661	[9]
Boiling Point	1324	1597	2415	[9]

Experimental Protocols

Detailed experimental protocols for the determination of the melting and boiling points of Yttrium (III) Bromide are not extensively described in the readily available literature. These values are typically established using standard analytical techniques such as differential scanning calorimetry (DSC) or thermogravimetric analysis (TGA) for the melting point, and specialized high-temperature apparatus for determining the boiling point of such non-volatile inorganic salts. The data presented in chemical handbooks and on supplier datasheets are generally compilations from primary literature sources.[1][4]

Phase Transition Pathway

The logical progression of the physical states of Yttrium (III) Bromide as a function of temperature can be visualized as a simple linear pathway from a solid to a liquid and finally to a gas.



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Phase transition diagram for Yttrium (III) Bromide.

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